

Essential Safety and Operational Guidance for Handling ONO-8713

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Compound of Interest

Compound Name: ONO-8713

Cat. No.: B15569312

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to the Safe Handling, Operation, and Disposal of **ONO-8713**.

ONO-8713 is a selective prostaglandin E receptor 1 (EP1) antagonist. As with any potent and novel pharmacological compound, a thorough understanding and implementation of safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research. In the absence of a specific Safety Data Sheet (SDS), **ONO-8713** should be handled as a compound with unknown toxicity, and rigorous safety precautions must be observed.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **ONO-8713**.

Protection Type	Required PPE	Specifications and Use Cases
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn over safety glasses or goggles when there is a significant risk of splashes.	Must be ANSI Z87.1 compliant. Provides protection against splashes and airborne particles.
Body Protection	A lab coat that is fully buttoned.	Should be appropriate for the types of hazards encountered. Consider flame-retardant coats if flammable solvents are in use.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Double gloving is recommended. Gloves should be inspected for any signs of degradation before use and changed frequently. Consult a glove compatibility chart for the specific solvents being used.
Respiratory Protection	Use in a well-ventilated area, such as a certified chemical fume hood.	If procedures have the potential to generate dust or aerosols and a fume hood is not available, a properly fitted NIOSH-approved respirator may be necessary.
Foot Protection	Closed-toe shoes.	Shoes should be made of a material that offers protection from spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow minimizes the risk of exposure and contamination.

- Preparation and Planning:
 - Review all procedures and potential hazards before beginning work.
 - Ensure that all necessary PPE is available and in good condition.
 - Verify that emergency equipment, including safety showers and eyewash stations, is accessible and operational.
 - Prepare and clearly label all necessary solutions and equipment.
- Handling and Use:
 - All weighing and transferring of solid **ONO-8713** should be conducted within a chemical fume hood to prevent inhalation of fine powders.
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Keep all containers with **ONO-8713** tightly sealed when not in use.
 - Avoid skin contact and inhalation.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate solvent and cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and then eye protection.
 - Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

Proper disposal of **ONO-8713** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- Solid Waste: Collect unused **ONO-8713** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated gloves, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **ONO-8713** in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Any needles or other sharps contaminated with **ONO-8713** must be disposed of in a designated sharps container.
- Labeling and Storage:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ONO-8713**," and any other components of the waste stream.
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Final Disposal:
 - Follow your institution's specific procedures for the collection and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.
 - Never dispose of **ONO-8713** or its solutions down the drain.

Emergency Procedures

In the event of an accidental exposure, immediate and appropriate action is crucial.

Type of Exposure	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while under the safety shower. Seek immediate medical attention.
Eye Contact	Immediately flush the eyes with water using an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the affected individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.
Spill	For a small spill, contain the material with an appropriate absorbent. For a large spill, evacuate the area and contact your institution's EHS department or emergency response team.

Visual Workflow for Safe Handling of ONO-8713



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Caption: Workflow for the safe handling of **ONO-8713** from preparation to post-procedure cleanup.

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